

Environmental Fate and Biodegradability of Allyl Hexanoate: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Allyl hexanoate

Cat. No.: B093112

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl hexanoate (CAS 123-68-2), a synthetic fatty acid ester, is a colorless to pale yellow liquid with a characteristic fruity, pineapple-like aroma.^{[1][2]} It is utilized as a flavoring agent in food and beverages and as a fragrance component in cosmetics and personal care products.^{[3][4]} Understanding the environmental fate and biodegradability of **allyl hexanoate** is crucial for assessing its environmental risk and ensuring its safe use. This technical guide provides an in-depth overview of the current scientific knowledge regarding the environmental degradation pathways of **allyl hexanoate**, supported by quantitative data, detailed experimental protocols, and visual diagrams.

Physicochemical Properties

The environmental distribution and behavior of a chemical are significantly influenced by its physicochemical properties. Key properties of **allyl hexanoate** are summarized in Table 1. Its low water solubility and moderate octanol-water partition coefficient (Log P) suggest a tendency to partition to organic matter in the environment.^{[5][6]}

Table 1: Physicochemical Properties of **Allyl Hexanoate**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₁₆ O ₂	[5]
Molecular Weight	156.22 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[3][7]
Density	0.887 g/mL at 25 °C	[3]
Boiling Point	185 - 188 °C	
Vapor Pressure	0.678 mmHg at 25 °C	[5][6]
Water Solubility	Practically insoluble	[5][8]
Log P (Octanol/Water)	3.2	[6]

Environmental Fate

The environmental fate of **allyl hexanoate** is governed by a combination of abiotic and biotic degradation processes, including hydrolysis, photolysis, atmospheric degradation, and biodegradation.

Abiotic Degradation

Hydrolysis:

Hydrolysis is a primary degradation pathway for esters in aqueous environments. **Allyl hexanoate** hydrolyzes to form allyl alcohol and hexanoic acid.[9] The rate of hydrolysis is pH-dependent. In vitro studies have shown that **allyl hexanoate** hydrolyzes slowly in artificial gastric juice but rapidly in simulated pancreatic juice, indicating that hydrolysis is faster under neutral to slightly alkaline conditions.[10]

Table 2: Hydrolysis Half-life of **Allyl Hexanoate**

Medium	Half-life (t _{1/2})	Reference(s)
Artificial Gastric Juice (in vitro)	1120 minutes	[10]
Simulated Pancreatic Juice (in vitro)	1.98 minutes	[10]

Photolysis:

Direct photolysis of a chemical occurs when it absorbs light in the environmentally relevant spectrum (wavelengths > 290 nm). While specific experimental data on the photolysis of **allyl hexanoate** in water or soil is limited, esters, in general, are not expected to be susceptible to significant direct photolysis as they do not typically absorb light in the environmentally relevant UV spectrum.[11] However, indirect photolysis, mediated by photochemically produced reactive species such as hydroxyl radicals, may contribute to its degradation in sunlit surface waters.

Atmospheric Degradation:

Volatile compounds like **allyl hexanoate** can be released into the atmosphere, where their fate is primarily determined by reactions with photochemically generated hydroxyl (OH) radicals. While no specific experimental rate constant for the reaction of **allyl hexanoate** with OH radicals was found in the reviewed literature, an estimation can be made based on structurally similar compounds. For instance, the rate constant for the reaction of the structurally related compound, allyl alcohol, with OH radicals has been determined.[12] Based on such data, the atmospheric lifetime of **allyl hexanoate** is expected to be short, on the order of hours.[1]

Biotic Degradation

Biodegradation:

Biodegradation is a critical process for the removal of organic chemicals from the environment. A safety assessment by the Research Institute for Fragrance Materials (RIFM) reported that **allyl hexanoate** achieved 67.7% biodegradation in 28 days in a study following an OECD Guideline. This result indicates that **allyl hexanoate** is not readily biodegradable under the stringent conditions of the test but is inherently biodegradable. The substance is not considered to be Persistent, Bioaccumulative, and Toxic (PBT).

The primary biodegradation pathway for **allyl hexanoate** is initiated by enzymatic hydrolysis, catalyzed by esterases, to yield allyl alcohol and hexanoic acid.[9] Both of these degradation products are readily biodegradable.

Experimental Protocols

Ready Biodegradability Testing (OECD Guideline 301 C)

While the specific OECD guideline used in the RIFM study is not explicitly stated, the OECD 301 C, "Modified MITI Test (I)," is a suitable method for assessing the ready biodegradability of poorly soluble substances like **allyl hexanoate**.

Objective: To determine the ready biodegradability of a chemical by measuring oxygen consumption.

Principle: A predetermined amount of the test substance is added to a mineral medium containing a mixed population of microorganisms. The mixture is incubated in a closed respirometer for 28 days in the dark. The consumption of oxygen is measured continuously and is an indirect measure of the biodegradation of the test substance. The percentage of biodegradation is calculated as the ratio of the biological oxygen demand (BOD) to the theoretical oxygen demand (ThOD).

Methodology:

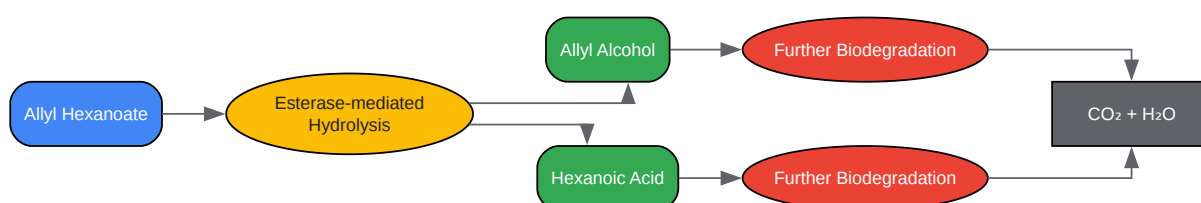
- **Test Substance and Reference Compound:** **Allyl hexanoate** is used as the test substance. A readily biodegradable substance, such as aniline, is used as a reference compound to validate the test system.
- **Inoculum:** A mixed microbial inoculum is prepared from at least three different sources, such as activated sludge from a domestic wastewater treatment plant, soil, and surface water.
- **Test Medium:** A mineral salt medium containing essential nutrients for microbial growth is prepared.
- **Apparatus:** A closed respirometer equipped with an oxygen sensor and a carbon dioxide absorbent is used.
- **Procedure:**

- The test substance and reference compound are added to separate flasks containing the mineral medium and inoculum. A blank control containing only the inoculum and mineral medium is also prepared.
- The flasks are sealed in the respirometer and incubated at 20-25°C in the dark for 28 days.
- The oxygen consumption in each flask is monitored continuously.
- Data Analysis: The percentage of biodegradation is calculated using the following formula: % Biodegradation = (BOD - BOD_{blank}) / ThOD * 100 Where:
 - BOD is the biological oxygen demand of the test substance.
 - BOD_{blank} is the biological oxygen demand of the blank control.
 - ThOD is the theoretical oxygen demand of the test substance.

Pass Level for Ready Biodegradability: ≥ 60% of ThOD within a 10-day window.

Visualizations

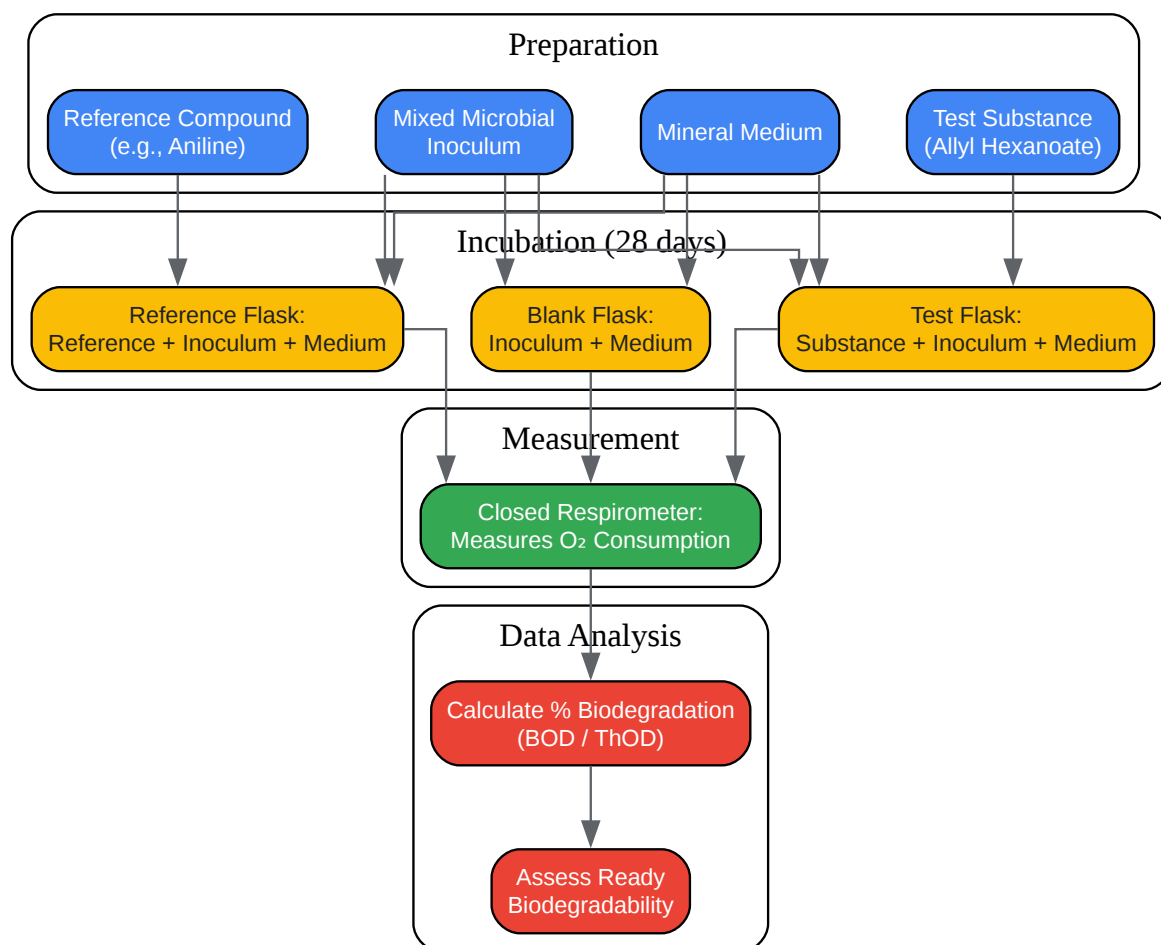
Biodegradation Pathway of Allyl Hexanoate



[Click to download full resolution via product page](#)

Caption: Proposed primary biodegradation pathway of **allyl hexanoate**.

Experimental Workflow for OECD 301 C Test



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. archive.ipcc.ch [archive.ipcc.ch]
- 2. Registration Dossier - ECHA [echa.europa.eu]

- 3. Registration Dossier - ECHA [echa.europa.eu]
- 4. Registration Dossier - ECHA [echa.europa.eu]
- 5. [fragrancematerialsafetyresource.elsevier.com](https://www.sciencedirect.com/science/article/pii/S0950423020300011)
[[fragrancematerialsafetyresource.elsevier.com](https://www.sciencedirect.com/science/article/pii/S0950423020300011)]
- 6. RIFM fragrance ingredient safety assessment, allyl hexanoate, CAS Registry Number 123-68-2 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123682/)]
- 7. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 8. [rifm.org](https://www.rifm.org) [[rifm.org](https://www.rifm.org)]
- 9. Frontiers | Photodegradation Pathways of Typical Phthalic Acid Esters Under UV, UV/TiO₂, and UV-Vis/Bi₂WO₆ Systems [[frontiersin.org](https://www.frontiersin.org/articles/10.3389/fchem.2020.00011/full)]
- 10. Kinetics of the gas-phase reactions of OH and NO(3) radicals and O(3) with allyl alcohol and allyl isocyanate - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/123682/)]
- 11. [research-portal.uu.nl](https://www.research-portal.uu.nl) [[research-portal.uu.nl](https://www.research-portal.uu.nl)]
- 12. [aparc-climate.org](https://www.aparc-climate.org) [[aparc-climate.org](https://www.aparc-climate.org)]
- To cite this document: BenchChem. [Environmental Fate and Biodegradability of Allyl Hexanoate: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b093112#environmental-fate-and-biodegradability-of-allyl-hexanoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com